

YNi5 hydrogen absorption desorption kinetics improvement

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Compound Focus: Nickel;yttrium

CAS No.: 12333-67-4

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Foundational Research on YNi5

The table below summarizes the key finding from the located study. Please note that this data is from 1981 and serves only as a historical reference.

Material	Hydrogen Absorption Finding	Experimental Conditions	Key Limitation	Cited Source
YNi5	Absorbs a large quantity of hydrogen, forming a hydride phase.	High pressure (up to 1550 atm) at room temperature.	Does not absorb hydrogen at moderate pressures.	[1]

This early research established that YNi5 requires **very high pressures** to absorb hydrogen at room temperature, which is a significant kinetic and practical barrier [1]. The study suggested that hydride formation is controlled more by **lattice compressibility** than by unit cell size alone [1].

Information Limitations and Research Context

The search results do not contain modern troubleshooting guides or FAQs for YNi5 kinetics. The 1981 study provides no data on absorption/desorption rates, cycling stability, or specific improvement strategies for

YNi₅ [1].

Current research focuses on other hydrogen storage materials. The strategies below are derived from studies on **Mg-based** and **TiFe-based** alloys, which face similar kinetic challenges and may offer insights for your own experimental development with YNi₅ [2] [3] [4].

Modern Improvement Strategies from Analogous Materials

The following table outlines common strategies used to enhance kinetics in other metal hydrides, which could inform potential experimentation with YNi₅.

Strategy	Mechanism of Action	Example from Other Alloys
Elemental Doping/Alloying	Alters electronic structure, reduces thermodynamic stability, creates diffusion pathways.	Mg(NH ₂) ₂ -2LiH performance enhanced by CeO ₂ oxygen vacancies [2]. Non-stoichiometric ratios in TiFe-based alloys [4].
Catalyst Addition	Lowers energy barriers for H ₂ dissociation and surface penetration.	Nano CeO ₂ weakens Mg-N and N-H bonds in Mg-based systems [2]. Nb ₂ O ₅ as a catalyst for nanocrystalline Mg [3].
Microstructural Engineering	Increases grain boundaries and defects for faster hydrogen diffusion; reduces diffusion path length.	Tailoring Long Period Stacking Ordered (LPSO) phases in Mg-Y-Zn alloys [5]. Severe plastic deformation (e.g., extrusion) [5].
Nanostructuring	Increases surface-to-volume ratio, shortens bulk diffusion distances.	Ball-milling to create nanocrystalline Mg-based materials [3].

Experimental Protocol for Catalyst Investigation

Based on the review of modern literature, here is a generalized experimental workflow for investigating the effect of a catalyst (e.g., metal oxides) on hydrogen storage kinetics. This can serve as a starting point for designing your own experiments with YNi₅.

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